

IUPAC Nomenclature and Isomer Structure

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Compound of Interest

Compound Name: 1,2-Dibromobenzene

Cat. No.: B7723991

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The molecular formula $C_6H_4Br_2$ represents three structural isomers, which differ in the substitution pattern of the two bromine atoms on the benzene ring. The International Union of Pure and Applied Chemistry (IUPAC) provides a systematic method for naming these compounds based on the positions of the substituents. These are also commonly referred to using the prefixes ortho-, meta-, and para-.

- **1,2-Dibromobenzene** (ortho-dibromobenzene): The bromine atoms are on adjacent carbon atoms of the benzene ring.[1]
- **1,3-Dibromobenzene** (meta-dibromobenzene): The bromine atoms are separated by one carbon atom on the benzene ring.[2][3]
- **1,4-Dibromobenzene** (para-dibromobenzene): The bromine atoms are on opposite carbon atoms of the benzene ring.[4][5]

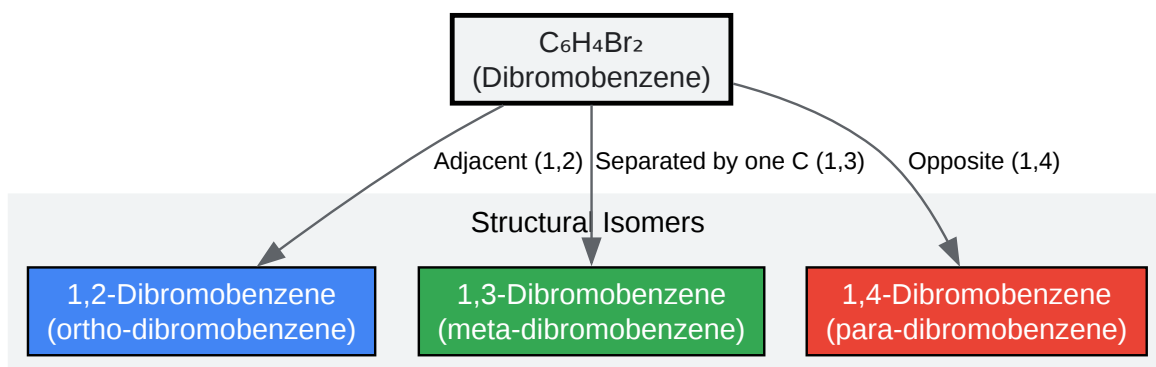
Comparative Physical Properties

The positional differences of the bromine atoms significantly influence the physical properties of the isomers, such as melting point, boiling point, and density. The symmetry of the para-isomer, 1,4-dibromobenzene, allows for more efficient crystal packing, resulting in a substantially higher melting point compared to the other two isomers.[6] The quantitative data for these properties are summarized below.

Property	1,2-Dibromobenzene	1,3-Dibromobenzene	1,4-Dibromobenzene
IUPAC Name	1,2-Dibromobenzene[7]	1,3-Dibromobenzene[2]	1,4-Dibromobenzene[5]
Common Name	o-Dibromobenzene[1]	m-Dibromobenzene[2]	p-Dibromobenzene[4]
CAS Number	583-53-9[1]	108-36-1[2]	106-37-6[4]
Molar Mass	235.906 g·mol ⁻¹ [1]	235.906 g·mol ⁻¹ [2]	235.906 g·mol ⁻¹ [4]
Appearance	Colorless liquid[1]	Colorless liquid[2]	White solid[4][8]
Melting Point	7.1 °C[1][9]	-7.0 °C[2][9]	87 °C[4][9]
Boiling Point	225 °C[1][9]	218–220 °C[2][9]	220.4 °C[4][9]
Density	1.994 g/cm ³ [1]	1.9523 g/cm ³ at 20.4 °C[2]	1.84 g/cm ³ [4][9]
Solubility	Soluble in organic solvents, poorly soluble in water.[10]	Soluble in organic solvents.	Soluble in ethanol, benzene, chloroform; insoluble in water.[4][8]

Isomer Relationship Visualization

The logical relationship between the parent molecular formula and the three resulting structural isomers is illustrated in the diagram below.



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